

# An In-depth Technical Guide to the Physicochemical Properties of AT-9010 Tetrasodium

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## Compound of Interest

Compound Name: AT-9010

Cat. No.: B10858583

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## Executive Summary

**AT-9010** tetrasodium is the triphosphate active metabolite of AT-527, a pharmaceutical compound investigated for its antiviral properties.<sup>[1][2][3]</sup> It functions as a potent inhibitor of NiRAN, a viral replication-essential function, and has demonstrated the ability to inhibit the replication of SARS-CoV-2.<sup>[1][2][3]</sup> The tetrasodium salt form of **AT-9010** is noted for its enhanced water solubility and stability compared to its free acid form.<sup>[2]</sup> This guide details the known physicochemical properties of **AT-9010** tetrasodium, outlines relevant experimental protocols, and provides visualizations of its mechanism of action.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **AT-9010** tetrasodium are crucial for its handling, formulation, and interpretation in experimental settings.

Property	Value	Source
IUPAC Name	tetrasodium; [[[(2R,3R,4R,5R)-5-(2-amino-6-oxo-1H-purin-9-yl)-4-fluoro-3-hydroxy-4-methyloxolan-2-yl]methoxy-oxidophosphoryl]oxy-oxidophosphoryl] phosphate	[4]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> FN <sub>5</sub> Na <sub>4</sub> O <sub>13</sub> P <sub>3</sub>	[1][3][4][5]
Molecular Weight	627.13 g/mol	[1][3][4]
Exact Mass	626.92975177 Da	[4]
CAS Number	1621884-18-1	[3]
Appearance	Colorless crystalline powder (physical state not explicitly stated, inferred from similar compounds)	[6]
Solubility	100 mg/mL in H <sub>2</sub> O (159.46 mM), requires sonication	[1][3][7]
Storage Conditions	Store at -80°C, protected from light, under nitrogen.	[1][3]
Stability	Stock solution stable for 6 months at -80°C and 1 month at -20°C.	[3]

## Experimental Protocols

Detailed methodologies are critical for the replication and validation of scientific findings. Below are protocols relevant to the study of **AT-9010** tetrasodium.

### 3.1 Preparation of Stock Solutions

To prepare a stock solution of **AT-9010** tetrasodium, the following steps are recommended based on its known solubility[1][3][7]:

- Weigh the desired amount of **AT-9010** tetrasodium powder.
- Add the appropriate volume of water to achieve the target concentration (e.g., for a 100 mg/mL solution, add 1 mL of water to 100 mg of the compound).
- To aid dissolution, use an ultrasonic bath. Gentle heating to 37°C may also be applied.[3]
- Once fully dissolved, it is recommended to filter and sterilize the solution using a 0.22 µm filter before use in cell-based assays.[1]
- For storage, aliquot the stock solution into smaller volumes to prevent repeated freeze-thaw cycles, which can lead to product degradation.[1][3] Store at -80°C for up to 6 months.[3]

### 3.2 In Vitro Inhibition of Viral Replication

The following is a generalized protocol for assessing the antiviral activity of **AT-9010** tetrasodium in a cell culture model:

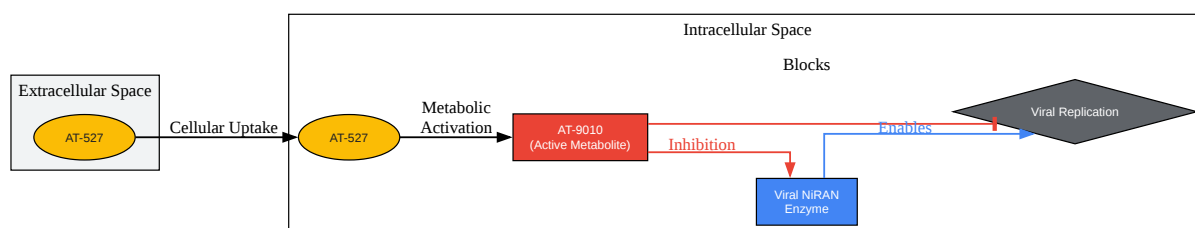
- **Cell Seeding:** Plate a suitable host cell line (e.g., normal human bronchial or nasal epithelial cells) in 96-well plates and incubate until a confluent monolayer is formed.[1][3]
- **Compound Preparation:** Prepare serial dilutions of the **AT-9010** tetrasodium stock solution in the appropriate cell culture medium.
- **Infection and Treatment:** Remove the growth medium from the cells and infect with the virus (e.g., SARS-CoV-2) at a predetermined multiplicity of infection (MOI). After a brief incubation period to allow for viral entry, remove the inoculum and add the medium containing the different concentrations of **AT-9010** tetrasodium.
- **Incubation:** Incubate the plates for a duration that allows for multiple rounds of viral replication (e.g., 24-72 hours).
- **Quantification of Viral Replication:** Assess the level of viral replication using a suitable method, such as quantitative reverse transcription PCR (qRT-PCR) for viral RNA, a plaque

assay for infectious virus particles, or an enzyme-linked immunosorbent assay (ELISA) for a viral antigen.

- Data Analysis: Determine the half-maximal inhibitory concentration (IC<sub>50</sub>) by plotting the inhibition of viral replication as a function of the compound concentration.

## Mechanism of Action and Associated Pathways

**AT-9010** is the active triphosphate metabolite of AT-527, which is converted intracellularly to **AT-9010**.<sup>[1][2][3]</sup> **AT-9010** then acts as a potent inhibitor of the viral NiRAN (Nidovirus RdRp-associated nucleotidyltransferase), an essential enzyme for viral replication.<sup>[1][2][3]</sup>

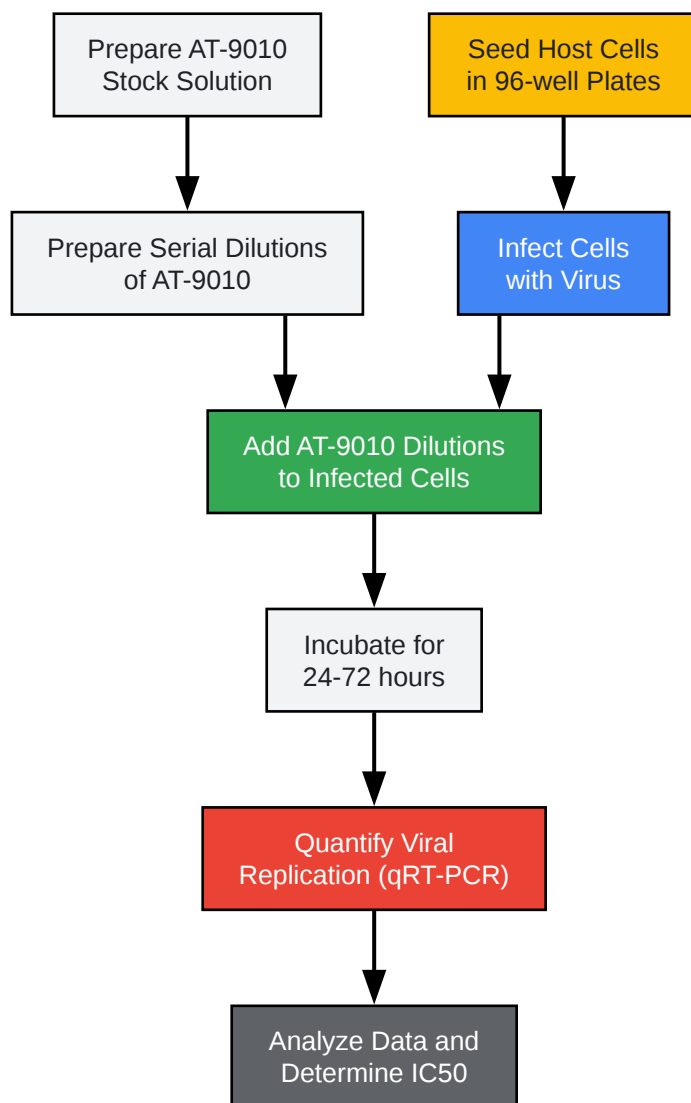


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### Mechanism of Action of **AT-9010**

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for evaluating the in vitro efficacy of **AT-9010** tetrasodium.



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### In Vitro Efficacy Evaluation Workflow

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## References

- 1. medchemexpress.com [medchemexpress.com]

- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [glpbio.com](https://glpbio.com) [[glpbio.com](https://glpbio.com)]
- 4. AT-9010 tetrasodium |  $C_{11}H_{13}FN_5Na_4O_{13}P_3$  | CID 162642756 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. AT-9010 (tetrasodium) Result Summary | BioGRID [[thebiogrid.org](https://thebiogrid.org)]
- 6. ICSC 1688 - TETRASODIUM ETHYLENEDIAMINETETRAACETATE [[chemicalsafety.ilo.org](https://chemicalsafety.ilo.org)]
- 7. AT-9010 tetrasodium | SARS-CoV-2 Inhibitor | AmBeed-信号通路专用抑制剂 [[ambeed.cn](https://ambeed.cn)]
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